

Application Note: Quantification of L-kynurenine in Plasma using HPLC-UV

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-kynurenine*

Cat. No.: *B1674912*

[Get Quote](#)

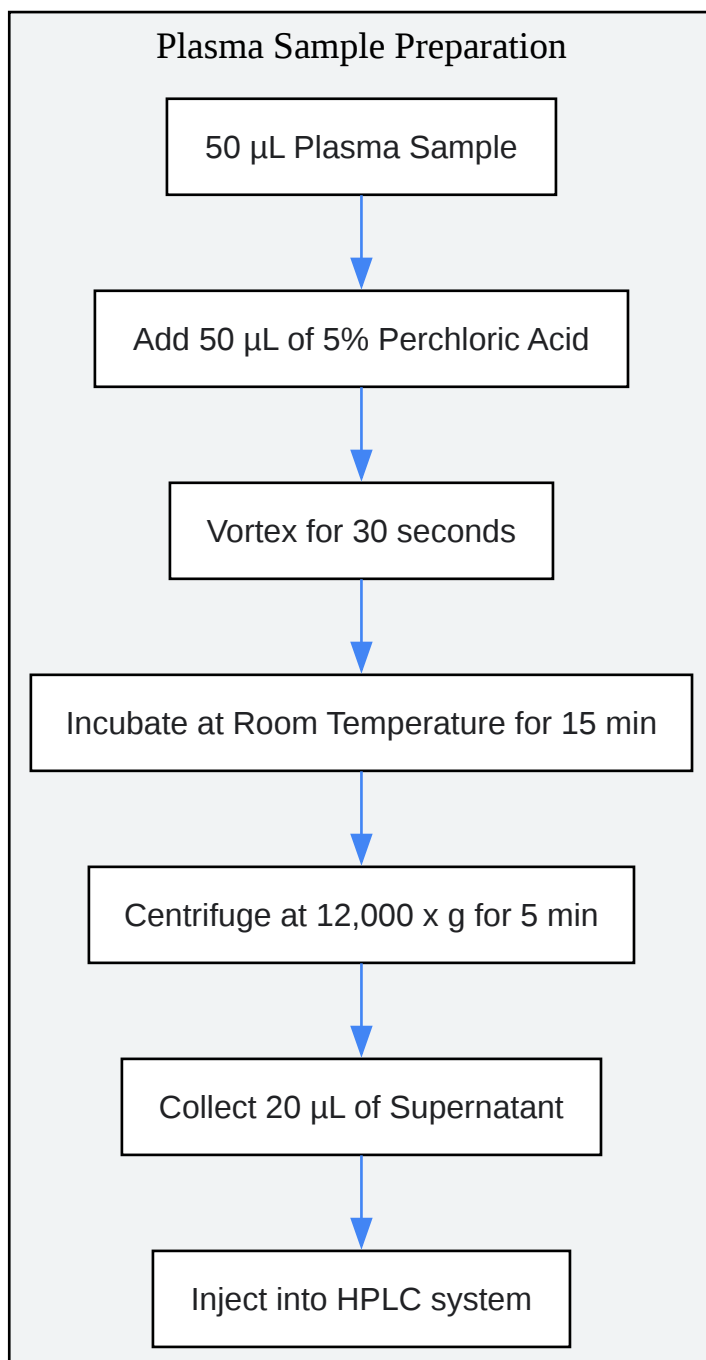
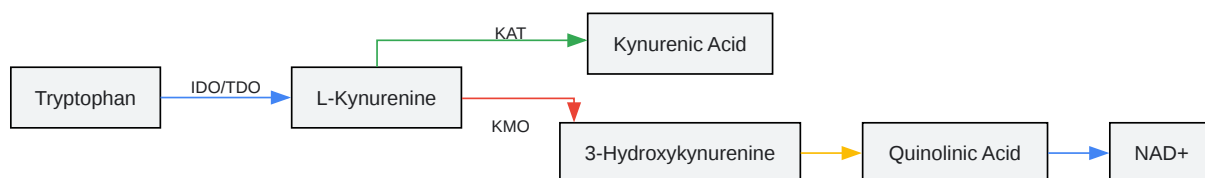
Audience: Researchers, scientists, and drug development professionals.

Introduction

L-kynurenine (Kyn) is a key metabolite in the tryptophan (Trp) metabolic pathway, known as the kynurenine pathway. This pathway is responsible for over 95% of tryptophan catabolism and leads to the production of several bioactive molecules, including kynurenic acid, quinolinic acid, and nicotinamide adenine dinucleotide (NAD+).^{[1][2][3]} Dysregulation of the kynurenine pathway has been implicated in a variety of pathological conditions, including neurodegenerative diseases, psychiatric disorders, and inflammatory conditions.^{[1][4][5]} Therefore, the accurate quantification of **L-kynurenine** in plasma is crucial for understanding disease pathogenesis and for the development of novel therapeutic interventions. This application note provides a detailed protocol for the quantification of **L-kynurenine** in human plasma using High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection.

Tryptophan-Kynurenine Metabolic Pathway

The catabolism of tryptophan through the kynurenine pathway is initiated by the enzymes indoleamine 2,3-dioxygenase (IDO) and tryptophan 2,3-dioxygenase (TDO).^[5] The ratio of kynurenine to tryptophan (Kyn/Trp) is often used as an indicator of IDO activity, which is a key immunomodulatory enzyme.^[6]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. What is the tryptophan kynurenine pathway and why is it important to neurotherapy? - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Kynurenine pathway - Wikipedia [en.wikipedia.org]
- 4. metabolon.com [metabolon.com]
- 5. Tryptophan-kynurenine pathway is dysregulated in inflammation, and immune activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. A modified HPLC method improves the simultaneous determination of plasma kynurenine and tryptophan concentrations in patients following maintenance hemodialysis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Quantification of L-kynurenine in Plasma using HPLC-UV]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674912#quantification-of-l-kynurenine-in-plasma-using-hplc-uv]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com